

(R)-(+)-Citronellal physical properties boiling point density

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Compound of Interest

Compound Name: (R)-(+)-Citronellal

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An In-depth Technical Guide to the Physical Properties of (R)-(+)-Citronellal

This guide provides a comprehensive overview of the key physical properties of **(R)-(+)-Citronellal**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work. This document includes tabulated quantitative data, detailed experimental protocols for property determination, and a workflow visualization.

Core Physical Properties of (R)-(+)-Citronellal

(R)-(+)-Citronellal is a naturally occurring monoterpenoid aldehyde found in the essential oils of plants like citronella grass, lemon-scented gum, and citrus species.^{[1][2]} It is a colorless to pale yellow liquid with a characteristic strong lemon-like odor.^{[2][3]} As a chiral molecule, it is a valuable building block in organic synthesis.^[4]

Quantitative Data Summary

The boiling point and density of **(R)-(+)-Citronellal** have been reported across various sources. The following table summarizes these values, providing a range for practical laboratory applications.

Physical Property	Reported Value	Conditions
Boiling Point	201–207 °C	At 760 mmHg (Atmospheric Pressure)[5][6][7]
205 °C	Not specified[5]	
207 °C	Lit. value[4]	
208.4 °C	At 760 mmHg[3]	
Density	0.851 g/mL	At 25 °C[4]
0.853 g/cm ³	At 20 °C[5]	
0.835 g/cm ³	Not specified[3]	
0.850–0.860 g/cm ³	At 20 °C[7]	
0.855 g/cm ³	Not specified[6]	

Experimental Protocols

Accurate determination of physical properties is critical for substance identification and quality control. The methodologies outlined below are standard procedures for measuring the boiling point and density of liquid organic compounds like **(R)-(+)-Citronellal**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8] A common and efficient laboratory technique for its determination is the capillary method.[9]

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer

- Heating apparatus (e.g., aluminum block, Thiele tube, or oil bath)
- Heat source (e.g., hot plate or Bunsen burner)

Procedure:

- Sample Preparation: A small amount (a few milliliters) of **(R)-(+)-Citronellal** is placed into the fusion tube.[\[8\]](#)[\[10\]](#)
- Capillary Insertion: A capillary tube, which has been sealed at one end, is placed into the fusion tube with the open end submerged in the liquid and the sealed end pointing upwards.
[\[8\]](#)[\[10\]](#)
- Apparatus Assembly: The fusion tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample. The entire assembly is then placed in the heating apparatus.[\[8\]](#)
- Heating: The apparatus is heated slowly and uniformly.[\[8\]](#) As the temperature rises, air trapped in the capillary tube will expand and exit, causing bubbles to emerge from the open end.[\[9\]](#)
- Observation and Measurement: The heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[8\]](#) The heat is then removed, and the apparatus is allowed to cool slowly.
- Boiling Point Determination: The boiling point is the temperature recorded at the exact moment the stream of bubbles ceases and the liquid begins to enter the capillary tube.[\[9\]](#) This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume ($\rho = m/V$).[\[11\]](#) For a liquid like **(R)-(+)-Citronellal**, this can be determined with high precision using standard laboratory equipment.

Apparatus:

- Electronic balance (accurate to at least 0.001 g)

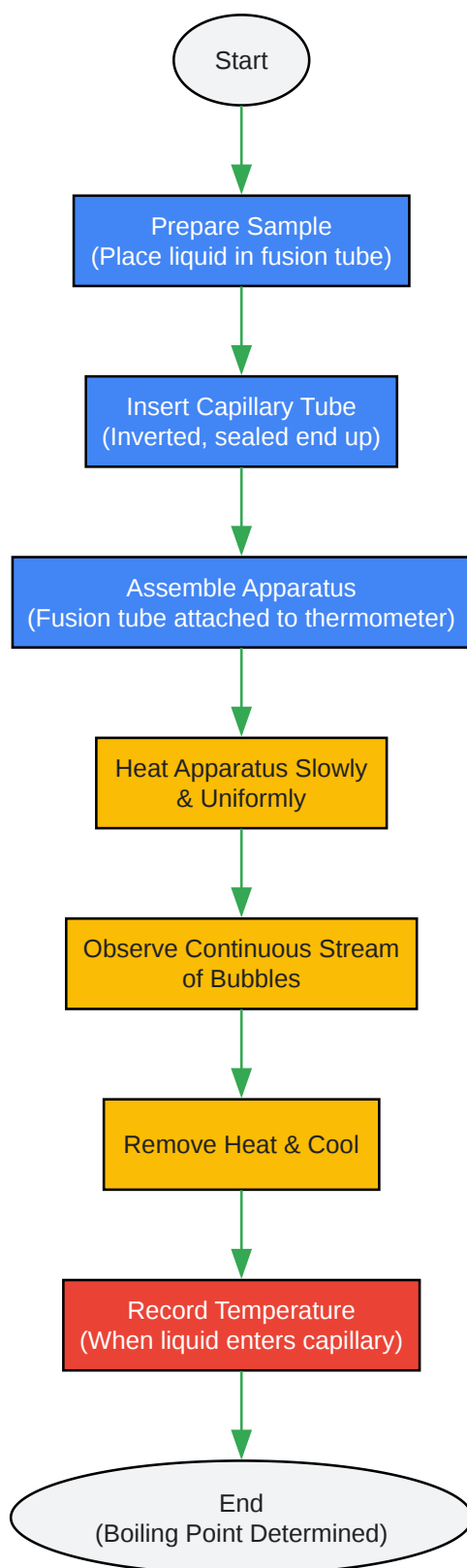
- Graduated cylinder or pycnometer (volumetric flask)
- Thermometer

Procedure:

- Measure Mass of Empty Container: The mass of a clean, dry graduated cylinder or pycnometer is measured using an electronic balance.[\[12\]](#)
- Measure Volume of Liquid: A specific volume of **(R)-(+)-Citronellal** is carefully added to the graduated cylinder. The volume should be read from the bottom of the meniscus.[\[12\]](#)
- Measure Combined Mass: The mass of the graduated cylinder containing the liquid is measured.[\[12\]](#)
- Calculate Mass of Liquid: The mass of the empty cylinder is subtracted from the combined mass to determine the mass of the **(R)-(+)-Citronellal** sample.[\[12\]](#)
- Record Temperature: The temperature of the liquid is recorded, as density is temperature-dependent.[\[12\]](#)
- Calculate Density: The mass of the liquid is divided by its volume to calculate the density.[\[13\]](#)
For higher accuracy, the procedure can be repeated multiple times and the average value taken.[\[12\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the capillary method for determining the boiling point of a liquid compound.



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Caption: Workflow for Boiling Point Determination.

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